

# Inter-laboratory study of Methoxyfenozide quantification with Methoxyfenozide-d9

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## Compound of Interest

Compound Name: Methoxyfenozide-d9

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## An Inter-laboratory Comparison of Methoxyfenozide Quantification Methodologies

This guide provides a comparative analysis of methodologies for the quantification of Methoxyfenozide, a widely used insecticide. The data presented is compiled from independent laboratory validations (ILV) and proficiency testing studies to offer researchers, scientists, and drug development professionals a comprehensive overview of analytical performance across different laboratories and matrices. While the specific use of **Methoxyfenozide-d9** as an internal standard is not universally documented in these studies, the principles of isotopic dilution are fundamental to achieving the highest accuracy in quantitative mass spectrometry. The inclusion of a deuterated internal standard like **Methoxyfenozide-d9** is considered best practice to compensate for matrix effects and variations in sample preparation and instrument response.

## Comparative Quantitative Data

The performance of analytical methods for Methoxyfenozide quantification is summarized below. Data is extracted from an Independent Laboratory Validation (ILV) for water analysis, a proficiency test in grapes, and a method validation in various crop matrices.

Table 1: Inter-Laboratory Comparison of Methoxyfenozide Quantification in Water

Parameter	Enforcement Chemistry Method (ECM)	Independent Laboratory Validation (ILV)
Matrix	Untreated Well Water	Untreated Well Water
Analytical Method	HPLC/UV, HPLC/MS/MS confirmation	HPLC/UV
Fortification Level 1	0.10 ppb (LOQ)	0.10 ppb (LOQ)
Mean Recovery (%)	Within 70-120%	Within 70-120%
RSD (%)	≤20%	≤20%
Fortification Level 2	1.0 ppb (10xLOQ)	1.0 ppb (10xLOQ)
Mean Recovery (%)	Within 70-120%	Within 70-120%
RSD (%)	≤20%	≤20%
LOQ	0.10 ppb	0.10 ppb
LOD	0.03 ppb	Not Reported

Data sourced from MRID 49201703 and 49201702.[1]

Table 2: Summary of Laboratory Performance in a Proficiency Test for Methoxyfenozide in Grapes

Performance Metric	Result
Number of Participants	81
Assigned Value	Not specified in the abstract
Standard Deviation for Proficiency Assessment ( $\sigma$ )	25%
**Satisfactory Performance (	z-score
Laboratories with Satisfactory Performance for All Pesticides	30%

This data highlights the variability in performance across a large number of laboratories.[\[2\]](#)

Table 3: Method Validation Data for Methoxyfenozide in Various Crop Matrices

Matrix	Fortification Levels (ppm)	Mean Recovery Range (%)	Overall Mean Recovery (%)	RSD (%)	LOQ (ppm)	LOD (ppm)
Fruits, Artichoke, Cucumber, Squash, Refined Sugar	Three levels	72 - 129	97	10	0.010	0.005
Other Vegetables and Mint	Three levels	72 - 129	97	10	0.050	0.025

Data from a single laboratory method validation study.[\[3\]](#)

## Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing results. Below are summarized protocols from the cited studies.

### Protocol 1: Analysis of Methoxyfenozide in Water

This protocol is based on the methods described in the Independent Laboratory Validation study MRID 49201702 and 49201703.[\[1\]](#)

- **Sample Preparation:** Water samples are fortified with a known concentration of Methoxyfenozide standard.
- **Extraction:** Solid-phase extraction (SPE) is typically used to extract and concentrate the analyte from the water matrix.

- **Analysis:** The extract is analyzed by High-Performance Liquid Chromatography with Ultraviolet detection (HPLC/UV). For confirmation, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) can be employed, monitoring a specific ion transition (e.g.,  $m/z$  367  $\rightarrow$  149).
- **Quantification:** Quantification is performed using an external standard calibration curve. The use of an internal standard like **Methoxyfenozide-d9** is highly recommended to improve accuracy and precision.

## Protocol 2: General Procedure for Multi-Residue Pesticide Analysis in Grapes

This protocol reflects the general approach used in proficiency tests like IMEP-37.[2]

- **Homogenization:** Grape samples are homogenized to ensure uniformity.
- **Extraction:** A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method is commonly employed. This typically involves extraction with acetonitrile followed by a salting-out step.
- **Clean-up:** A dispersive solid-phase extraction (d-SPE) step is used to remove interfering matrix components.
- **Analysis:** The final extract is analyzed by LC-MS/MS.
- **Quantification:** Quantification is achieved using a matrix-matched calibration curve. The use of an isotopically labeled internal standard such as **Methoxyfenozide-d9** is crucial for correcting matrix effects.

## Protocol 3: Analysis of Methoxyfenozide in Fruits, Vegetables, and Mint

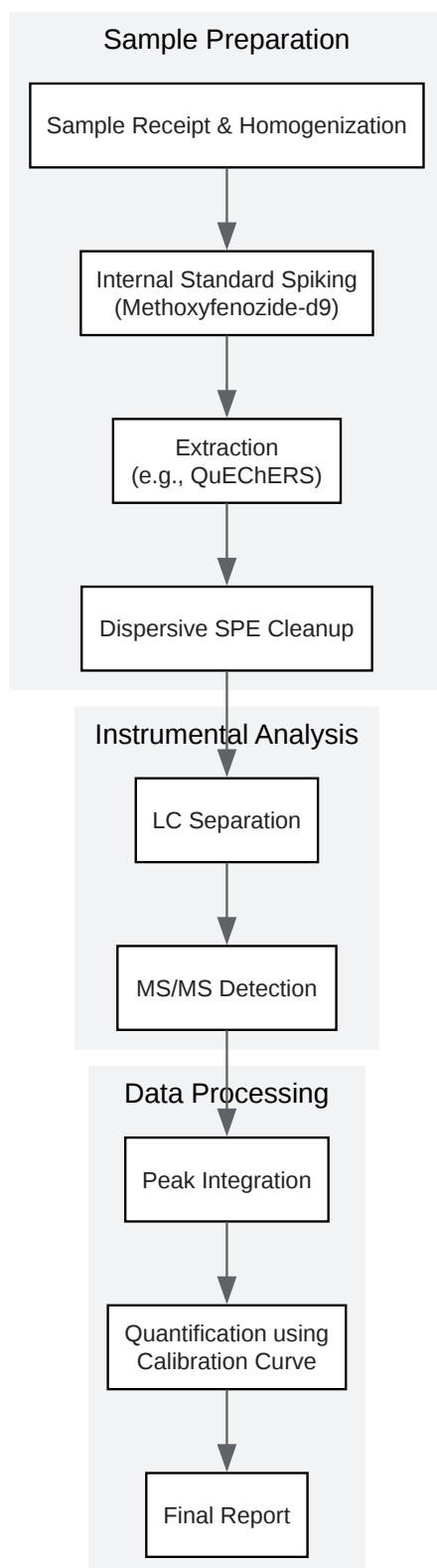
This protocol is based on the method validation study by Hall et al.[3]

- **Extraction:** The methodology utilizes liquid-liquid extraction and partitioning.
- **Analysis:** The extracts are analyzed by LC-MS/MS.

- Quantification: Quantification is based on external standards. The study reported mean recoveries over three levels of fortification.

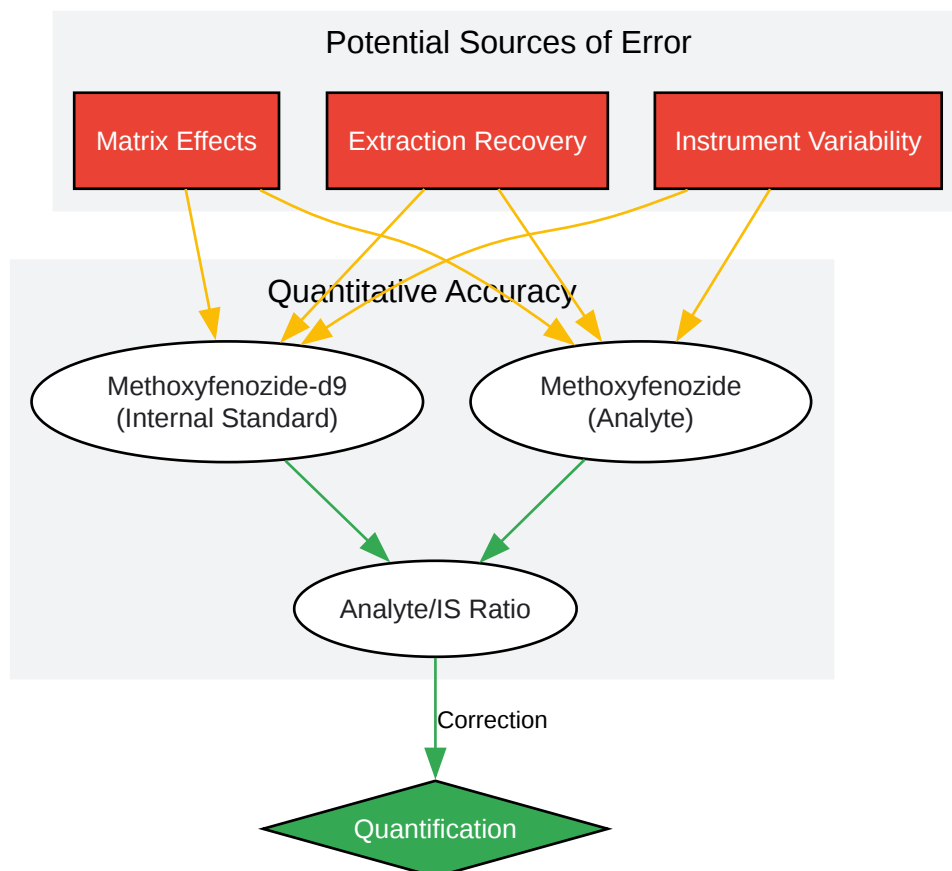
## Workflow and Pathway Visualizations

To visually represent the analytical process, the following diagrams have been generated using Graphviz (DOT language).



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Caption: General workflow for the quantification of Methoxyfenozide using LC-MS/MS with an internal standard.



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Caption: Logical relationship demonstrating the role of **Methoxyfenozide-d9** in correcting for analytical variability.

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## References

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